Baricitinib Trifluoroacetate Stability & Handling Support Center

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Compound of Interest

Compound Name:	*Baricitinib trifluoroacetate*
CAS No.:	*1187594-10-0*
Cat. No.:	*B3218101*

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Current Status: Operational Ticket ID: BARI-TFA-SOL-001 Lead Scientist: Senior Application Specialist

Welcome to the technical support hub for **Baricitinib trifluoroacetate** (Baricitinib TFA). This guide addresses the physicochemical challenges of using this JAK1/JAK2 inhibitor in research settings. Unlike the free base, the trifluoroacetate salt introduces specific acidity and solubility variables that must be managed to prevent experimental failure.

Core Solubilization Strategy

The Challenge: Baricitinib TFA is poorly soluble in water (~0.02 mg/mL) and susceptible to hydrolysis. The presence of the trifluoroacetate counter-ion creates an acidic microenvironment upon dissolution, which can accelerate degradation if not buffered immediately.

Primary Solvent System (Stock Solution)

DMSO (Dimethyl Sulfoxide) is the gold standard for stock preparation.

- Solubility Limit: ~30–75 mg/mL (Temperature dependent).

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- Why: DMSO disrupts the crystal lattice of the salt effectively while preventing proton-catalyzed hydrolysis during frozen storage.
- Protocol:
  - Weigh Baricitinib TFA powder.
  - Add anhydrous DMSO (Grade: ≥99.9%, Water content <0.1%).
  - Vortex vigorously for 30–60 seconds.
  - Visual Check: Solution must be completely clear. If particulate matter remains, sonicate in a water bath at 37°C for 5 minutes.

Secondary Solvent System (In Vivo/High Concentration)

For animal studies requiring higher loads where DMSO toxicity is a concern, use PEG-400.

- Solubility Limit: ~72 mg/mL.
- Advantage: PEG-400 is miscible with water and reduces the "crash-out" precipitation risk upon physiological dilution.

⚠️ Critical Warning: The TFA Effect

When Baricitinib TFA dissolves, it dissociates into Baricitinib (protonated) and Trifluoroacetic acid.

- Impact: In unbuffered water, the pH will drop significantly (pH < 4).
- Risk: Baricitinib is labile to acidic hydrolysis.[1][2][3]
- Solution: Never dissolve directly in unbuffered water. Always dilute the organic stock into a buffered aqueous system (PBS, HEPES) to neutralize the TFA.

Stability & Storage Specifications

Baricitinib contains a cyanomethylene group and a pyrrolo[2,3-d]pyrimidine core, both of which are sensitive to environmental stress.

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Stability Data Matrix

Condition	State	Stability Duration	Notes
-20°C	Powder	3 Years	Desiccate to prevent hydrolysis.
-80°C	DMSO Stock	1 Year	Ideal for long-term banking.
-20°C	DMSO Stock	3–6 Months	Susceptible to freeze-thaw degradation.
+4°C	Aqueous Sol.	< 24 Hours	Unstable. Prepare fresh daily.
RT (25°C)	Aqueous Sol.	< 4 Hours	Rapid hydrolysis/precipitation risk.

Degradation Pathways

The following diagram illustrates the primary risks to your compound's integrity.

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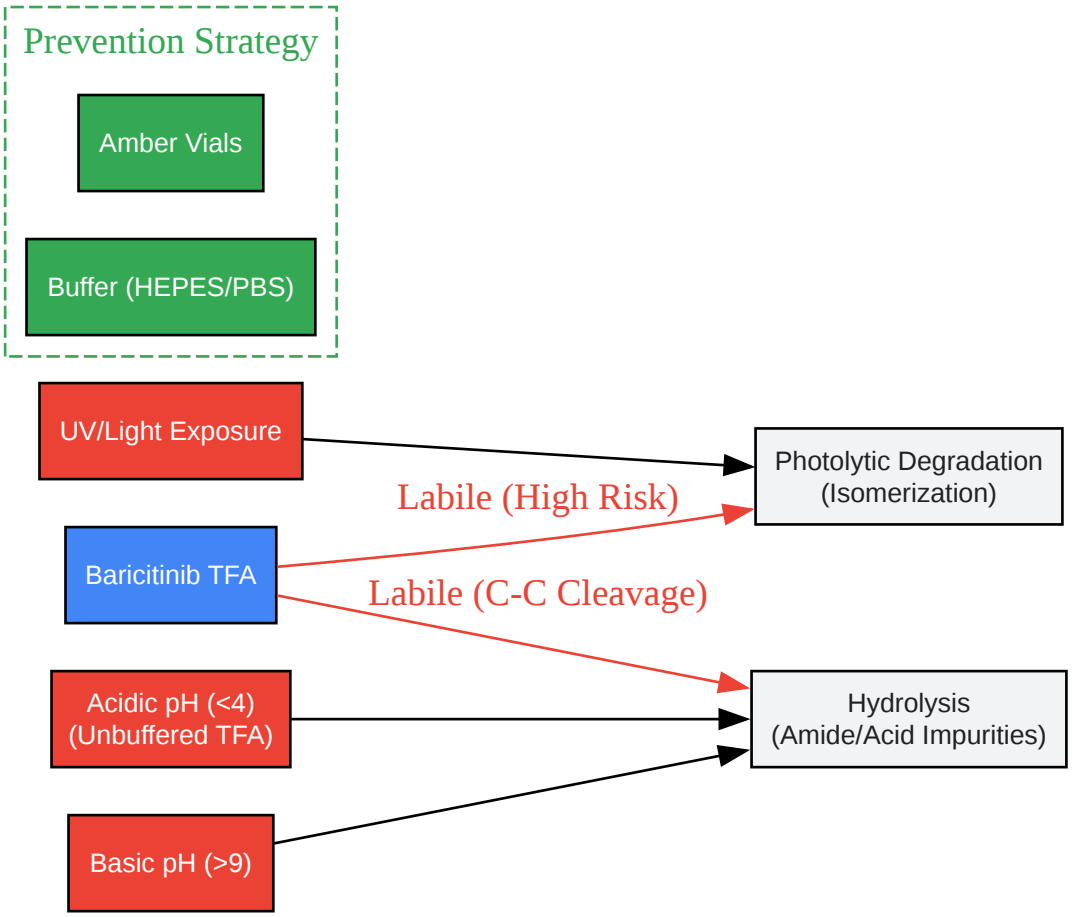

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Figure 1: Primary degradation pathways. Baricitinib is labile to photolysis and hydrolysis (acidic/basic).[2][3] Buffering and light protection are mandatory.

Step-by-Step Protocols

Protocol A: Preparing a 10 mM Stock Solution

Target: 1 mL of 10 mM Stock. MW: ~485.4 g/mol (Note: Verify the exact MW on your specific TFA salt batch certificate; it varies based on TFA stoichiometry).

- Calculate: For 1 mL of 10 mM, you need ~4.85 mg of Baricitinib TFA.
- Dissolve: Add 1 mL of anhydrous DMSO to the powder.
- Mix: Vortex until clear.

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- Aliquot: Dispense 20–50 µL aliquots into light-protective (amber) microtubes.
- Freeze: Snap freeze in liquid nitrogen (optional but recommended) and store at -80°C.

Protocol B: Aqueous Dilution (Cell Culture)

Goal: Dilute stock to working concentration (e.g., 1 µM) without precipitation.

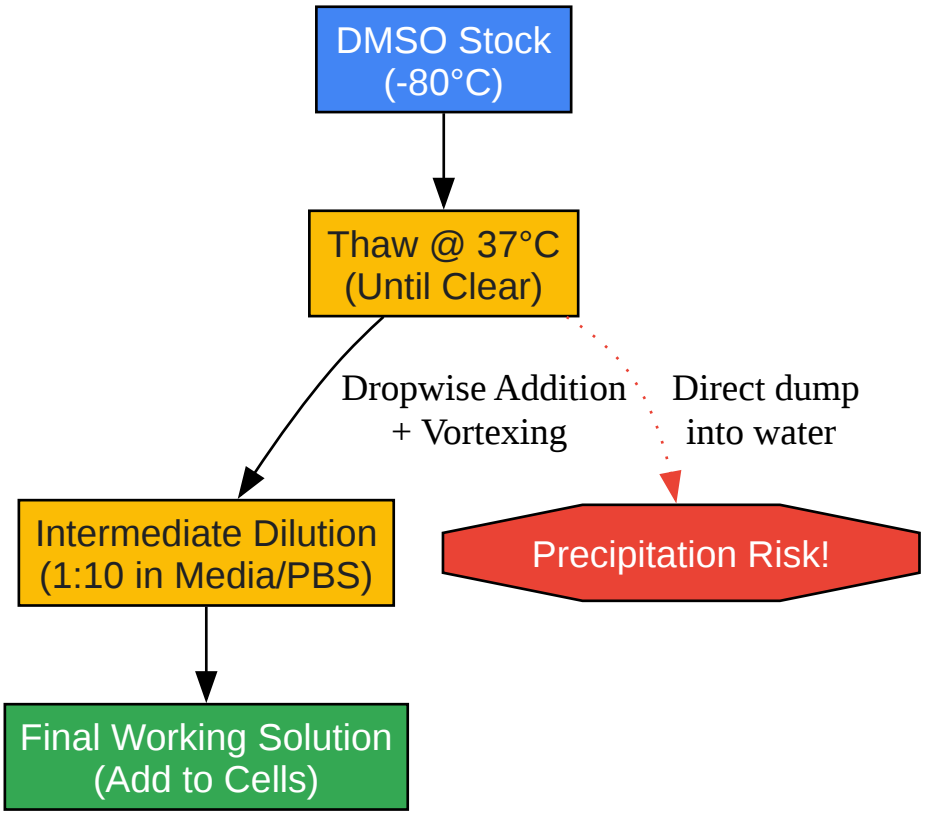

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Figure 2: The "Intermediate Step" method prevents osmotic shock and precipitation.

- Thaw: Warm the DMSO aliquot to 37°C. Ensure no crystals remain.
- Intermediate Step: Do not add 1 µL of stock directly to 10 mL of media. The hydrophobic shock will cause precipitation.
  - Correct: Add 1 µL stock to 100 µL of culture media/PBS in a separate tube. Vortex immediately.

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- Final Dilution: Add the 101 µL intermediate mixture to your bulk cells/media.

Troubleshooting & FAQs

Q1: My solution turned yellow after 2 days at 4°C. Is it safe to use?

Status:Discard immediately. Root Cause: Color change (yellowing) indicates oxidative degradation or hydrolysis of the nitrile group. Mechanistic Insight: Baricitinib is photolabile.[2] If stored in clear tubes or exposed to light, it degrades into photo-isomers and hydrolytic impurities [1, 2]. Fix: Always use amber vials and prepare aqueous solutions fresh.

Q2: I see a fine white precipitate when I add the stock to my cell media.

Status:Solubility Crash. Root Cause: The "solvent shift" from 100% DMSO to 100% Water is too aggressive. Fix:

- Use the Intermediate Dilution method (Protocol B above).
- Ensure your final DMSO concentration is < 0.5% (v/v) to avoid solvent toxicity, but keep it high enough during the intermediate step to maintain solubility.

Q3: Why are my control cells dying? (TFA Toxicity)

Status:Acidification/Toxicity. Root Cause: You are using the TFA salt. At high concentrations (e.g., >10 µM), the released trifluoroacetic acid can lower the pH of weak buffers or exert direct cellular toxicity. Fix:

- Ensure your culture media contains HEPES (10–25 mM) or a strong bicarbonate buffer.
- Check the pH of your media after adding the drug. If it drops, adjust with NaOH.

Q4: Can I use stored aqueous dilutions?

Status:No. Root Cause: Baricitinib is "sparingly soluble" in aqueous buffers and chemically unstable in water over time (hydrolysis) [3]. Data: Aqueous solutions show degradation impurities within 24 hours [2]. Fix: Treat aqueous dilutions as "Single Use Only."

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